

# Application Notes and Protocols: Cobalt Formate in Dye-Sensitized Solar Cells (DSSCs)

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## Compound of Interest

Compound Name: Cobalt formate

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These application notes provide a comprehensive overview of the use of **cobalt formate** as a precursor for high-performance counter electrodes in dye-sensitized solar cells (DSSCs). Detailed protocols for the synthesis of **cobalt formate** and the fabrication and characterization of DSSCs featuring **cobalt formate**-based counter electrodes are presented.

## Introduction

Dye-sensitized solar cells (DSSCs) represent a promising class of photovoltaic devices due to their low production cost and high power conversion efficiencies, particularly under indoor lighting conditions. The counter electrode (CE) is a critical component of a DSSC, responsible for catalyzing the reduction of the redox mediator and collecting electrons. While platinum (Pt) is the conventional material for CEs due to its excellent catalytic activity, its high cost and scarcity are significant drawbacks. This has spurred research into alternative, cost-effective, and efficient CE materials.

Cobalt compounds have emerged as a promising alternative to platinum. In particular, **cobalt formate**, a metal-organic framework (MOF), can be utilized as a precursor to synthesize highly efficient electrocatalysts for the DSSC counter electrode. This document details the application of a perovskite-like metal-organic framework of **cobalt formate**, specifically  $[(\text{CH}_3)_2\text{NH}_2][\text{Co}(\text{HCOO})_3]_n$ , as a superior electrocatalyst for the triiodide reduction in DSSCs.

## Data Presentation

The performance of DSSCs is evaluated based on several key parameters: open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and power conversion efficiency (PCE). The following table summarizes the performance of DSSCs employing various counter electrodes, highlighting the superior performance of a **cobalt formate**-based electrode.

Counter Electrode Material	Jsc (mA/cm <sup>2</sup> )	Voc (V)	FF (%)	PCE (%) (1 sun)	PCE (%) (6 klux)
CC/bare Co(HCOO) <sub>3</sub>	10.83	0.72	67	5.25	-
CC/PhSe-doped Co(HCOO) <sub>3</sub>	18.54	0.75	70	9.73	24
CC/Pt (benchmark)	18.13	0.77	70	9.85	-

Data extracted from a study on perovskite-like metal-organic framework of **cobalt formate** as a high-performance electrocatalyst.[1]

## Experimental Protocols

### Protocol 1: Synthesis of Cobalt(II) Formate Dihydrate

This protocol describes a straightforward method for the synthesis of cobalt(II) formate dihydrate from cobalt(II) carbonate and formic acid.

Materials:

- Cobalt(II) carbonate (CoCO<sub>3</sub>)
- Formic acid (HCOOH, 80% solution)
- Deionized water

- Ethanol
- Beaker
- Hot plate with magnetic stirring
- Buchner funnel and filter paper
- Ice bath

#### Procedure:

- In a beaker, add 2.25 g of cobalt(II) carbonate to 10 mL of deionized water.
- While stirring, slowly add 5 mL of 80% formic acid to the suspension. The reaction is as follows:  $\text{CoCO}_3 + 2\text{HCOOH} \rightarrow \text{Co}(\text{HCOO})_2 + \text{H}_2\text{O} + \text{CO}_2$
- Heat the mixture to 90-100°C on a hot plate with continuous stirring to ensure the reaction goes to completion. A pink precipitate of **cobalt formate** will form.
- Once the reaction is complete (evolution of  $\text{CO}_2$  ceases), allow the solution to cool to room temperature.
- Place the beaker in an ice bath to promote further precipitation of the product.
- Filter the pink precipitate using a Buchner funnel and wash the collected solid with ethanol.
- Dry the resulting cobalt(II) formate dihydrate crystals in air.

## Protocol 2: Fabrication of a Cobalt Formate-Based Counter Electrode

This protocol details the in-situ growth of a perovskite-like **cobalt formate** metal-organic framework on a conductive carbon cloth (CC) substrate.

#### Materials:

- Cobalt(II) formate dihydrate (synthesized in Protocol 1 or commercially available)

- Dimethylformamide (DMF)
- Surfactant (e.g., 2-mercaptobenzoxazole (MBO), 2-mercaptobenzimidazole (MBI), 2-mercaptobenzothiazole (MBT), or benzeneselenolate ( $\text{PhSe}^-$ )) (optional, for morphology control)
- Conductive carbon cloth (CC)
- Glass vial or beaker
- Oven

#### Procedure:

- Prepare a solution by dissolving cobalt(II) formate dihydrate in DMF. The concentration will depend on the desired loading of the MOF on the carbon cloth.
- (Optional) If a surfactant is used to control the morphology (e.g., to form microcubes or nanotubes), add the surfactant to the **cobalt formate**/DMF solution. The use of surfactants like MBO, MBI, and MBT can confine particle size, while  $\text{PhSe}^-$  can induce the formation of nanotubes.<sup>[1]</sup>
- Immerse a piece of conductive carbon cloth into the prepared solution.
- Seal the container and heat it in an oven at a specific temperature and for a duration sufficient to promote the growth of the **cobalt formate** MOF on the carbon cloth. The exact conditions (temperature and time) may need to be optimized.
- After the growth process, remove the carbon cloth, wash it with fresh DMF and then ethanol to remove any unreacted precursors, and dry it in an oven.

## Protocol 3: Assembly of a Dye-Sensitized Solar Cell

This protocol provides a general procedure for the assembly of a DSSC using the prepared **cobalt formate**-based counter electrode.

#### Materials:

- Fluorine-doped tin oxide (FTO) coated glass
- $\text{TiO}_2$  paste
- Doctor blade or screen printer
- Furnace
- Ruthenium-based dye solution (e.g., N719)
- **Cobalt formate**-based counter electrode (from Protocol 2)
- Standard platinum (Pt) counter electrode (for comparison)
- Thermoplastic sealant (e.g., Surlyn)
- Iodide/triiodide-based electrolyte
- Vacuum backfilling equipment

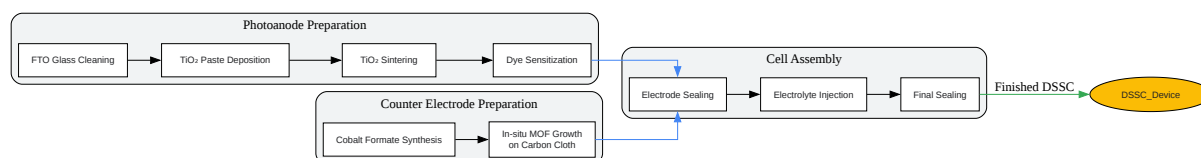
#### Procedure:

- Photoanode Preparation:
  - Clean the FTO glass substrates thoroughly.
  - Deposit a layer of  $\text{TiO}_2$  paste onto the conductive side of the FTO glass using a doctor blade or screen printing technique.
  - Sinter the  $\text{TiO}_2$ -coated FTO glass in a furnace at high temperatures (e.g., 450-500°C) to create a porous, crystalline  $\text{TiO}_2$  film.
  - After cooling to room temperature, immerse the  $\text{TiO}_2$  film in a solution of N719 dye for several hours to allow for dye adsorption.
- Cell Assembly:
  - Place a thermoplastic sealant frame on the dye-sensitized  $\text{TiO}_2$  photoanode.

- Position the **cobalt formate**-based counter electrode (or the Pt counter electrode for a reference cell) on top of the sealant, with the catalytic side facing the photoanode.
- Heat the assembly on a hot plate to melt the sealant and bond the two electrodes together, leaving a small gap for electrolyte filling.
- Electrolyte Injection:
  - Introduce the iodide/triiodide-based electrolyte into the cell through the pre-made holes in the counter electrode via vacuum backfilling.
  - Seal the filling holes with a small piece of sealant and a microscope slide coverslip by heating.

## Visualizations

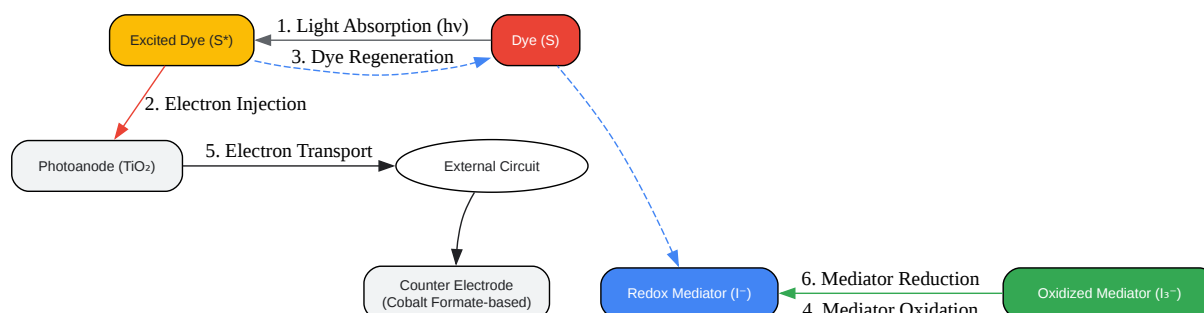
### Experimental Workflow for DSSC Fabrication



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Caption: Workflow for the fabrication of a DSSC with a **cobalt formate**-based counter electrode.

## Charge Transfer and Reaction Pathway in a DSSC



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Caption: Charge transfer and reaction pathways in a dye-sensitized solar cell.

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## References

- 1. What is Cobalt Formate - Properties & Specifications [cobalt-nickel.net]
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